

# Commercial Availability and Technical Profile of 3-Ethyl-2,4-dimethylpentane

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## Compound of Interest

Compound Name: 3-Ethyl-2,4-dimethylpentane

Cat. No.: B094175

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## Abstract

This technical guide provides a comprehensive overview of **3-Ethyl-2,4-dimethylpentane** (CAS No. 1068-87-7), a branched alkane of interest in various research and development applications. The document details its commercial availability, key physicochemical properties, and outlines established experimental protocols for its synthesis and analysis. Furthermore, this guide presents visual workflows for its synthesis and characterization to aid researchers in their laboratory endeavors.

## Commercial Availability

**3-Ethyl-2,4-dimethylpentane** is readily available for research purposes from a variety of chemical suppliers. While the list is not exhaustive, prominent suppliers include:

- Benchchem[1]
- Chemsr[2]
- PINPOOLS, which lists multiple suppliers including Univar Solutions GmbH, Shandong Xintai Chemicals Co., Ltd., and LinkChem Co., Ltd.[3]
- ChemicalBook[4][5]

Researchers are advised to contact these suppliers directly for information on purity, available quantities, and pricing. The compound is typically supplied with a clear indication that it is for research use only and not for human or veterinary use.[\[1\]](#)

## Physicochemical Properties

A summary of the key quantitative data for **3-Ethyl-2,4-dimethylpentane** is presented in Table 1. This data is crucial for understanding the compound's behavior in various experimental settings.

Property	Value	Unit	Source(s)
CAS Number	1068-87-7	-	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C9H20	-	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Molecular Weight	128.26	g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	136.1 - 136.72	°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	-122.2 to -122.36	°C	<a href="#">[1]</a> <a href="#">[4]</a>
Density	0.719 - 0.734	g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Flash Point	26.7	°C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Vapor Pressure	9.26	mmHg at 25°C	<a href="#">[2]</a> <a href="#">[7]</a>
Refractive Index	1.4115 - 1.404	-	<a href="#">[4]</a> <a href="#">[7]</a>
InChIKey	VLHAGZNBWKUMR W-UHFFFAOYSA-N	-	<a href="#">[1]</a> <a href="#">[6]</a>

## Synthesis and Experimental Protocols

The synthesis of **3-Ethyl-2,4-dimethylpentane** can be achieved through various established organic chemistry routes. Below are representative protocols for its synthesis and subsequent analysis.

# Synthesis via Grignard Reaction and Subsequent Reduction

A common and versatile method for the synthesis of highly branched alkanes involves the use of a Grignard reagent to create a tertiary alcohol intermediate, which is then dehydrated and hydrogenated.

## Experimental Protocol:

- Preparation of the Grignard Reagent (sec-butylmagnesium bromide): In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and magnetic stirrer, add magnesium turnings. A solution of 2-bromobutane in anhydrous diethyl ether is added dropwise to initiate the reaction. The mixture is refluxed until the magnesium is consumed.
- Reaction with Ketone: The Grignard reagent is cooled in an ice bath, and a solution of 3-pentanone in anhydrous diethyl ether is added dropwise with stirring. The reaction is then allowed to proceed at room temperature until completion, which can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Formation of Tertiary Alcohol: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude 3-ethyl-2,4-dimethyl-3-pentanol.
- Dehydration of the Alcohol: The crude alcohol is mixed with a catalytic amount of a strong acid, such as sulfuric acid or phosphoric acid, and heated. The resulting alkene mixture is distilled from the reaction flask.
- Catalytic Hydrogenation: The alkene mixture is dissolved in a suitable solvent like ethanol and subjected to catalytic hydrogenation using a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere. The reaction is monitored until the uptake of hydrogen ceases.
- Purification: The catalyst is removed by filtration, and the solvent is evaporated. The resulting crude **3-Ethyl-2,4-dimethylpentane** is then purified by fractional distillation.

## Characterization and Analysis

The identity and purity of the synthesized **3-Ethyl-2,4-dimethylpentane** should be confirmed using standard analytical techniques.

### 3.2.1. Determination of Boiling Point

The boiling point can be determined using a Thiele tube apparatus or by simple distillation.

Experimental Protocol (Thiele Tube Method):

- A small amount of the purified liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The test tube is attached to a thermometer and placed in a Thiele tube containing mineral oil.
- The Thiele tube is gently heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

### 3.2.2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for confirming the molecular weight and purity of the compound.

Experimental Protocol:

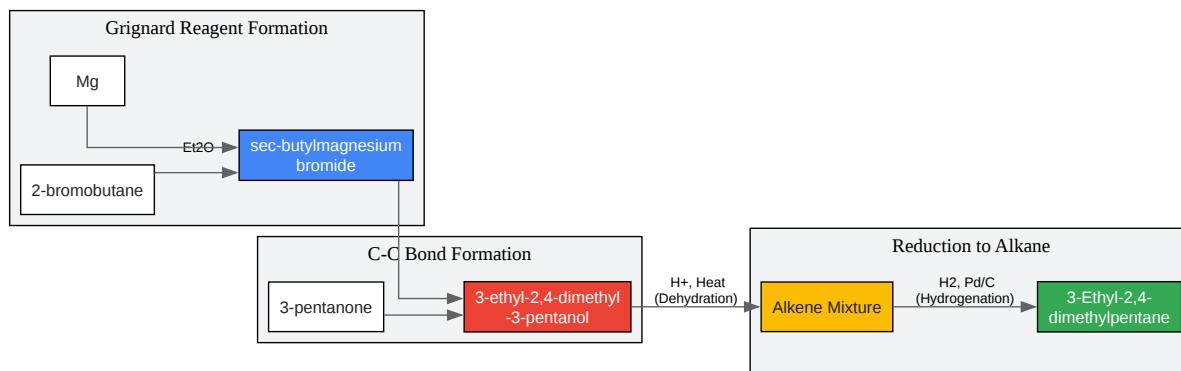
- Instrument: A standard GC-MS system.
- Column: A non-polar capillary column, such as one with a 5% diphenyl / 95% dimethyl polysiloxane stationary phase (e.g., HP-5ms), is suitable for alkane analysis.
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: An initial temperature of 50°C, held for 2 minutes, followed by a ramp of 10°C/min to 200°C.
- Injector and Detector Temperature: 250°C.

- Ionization Mode (MS): Electron Ionization (EI) at 70 eV.
- Sample Preparation: A dilute solution of the purified compound in a volatile solvent such as hexane.

The resulting mass spectrum should show a molecular ion peak corresponding to the molecular weight of **3-Ethyl-2,4-dimethylpentane** (128.26 g/mol) and a fragmentation pattern characteristic of branched alkanes.

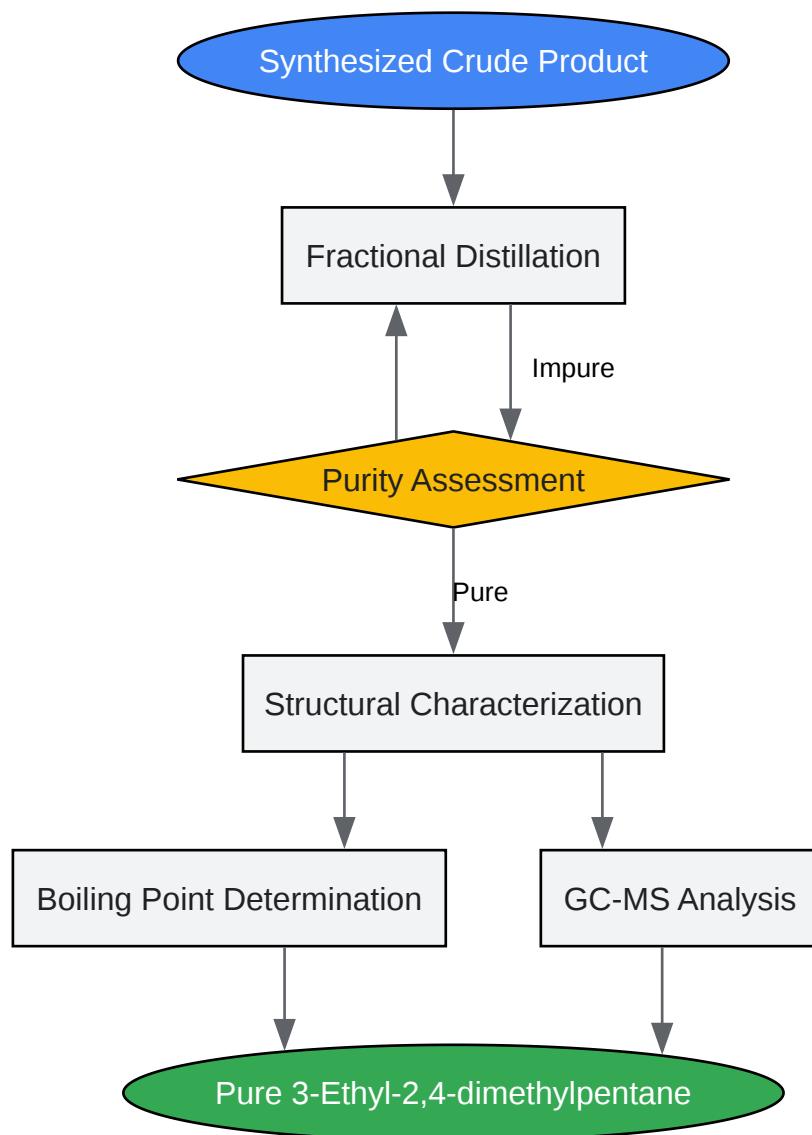
## Visualized Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the synthesis and characterization processes.



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Caption: Synthesis pathway for **3-Ethyl-2,4-dimethylpentane** via a Grignard reaction.



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Caption: General experimental workflow for the purification and characterization of **3-Ethyl-2,4-dimethylpentane**.

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